Application Notes and Protocols for the Vilsmeier-Haack Formylation of Azaindoles

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Compound of Interest

Compound Name:	*6-Formylpicolinonitrile*
CAS No.:	*85148-95-4*
Cat. No.:	*B1333604*

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Introduction

The Vilsmeier-Haack (V-H) reaction is a versatile and powerful chemical transformation used for the formylation of electron-rich aromatic and heteroaromatic compounds.[1][2][3] This reaction employs a Vilsmeier reagent, typically a chloroiminium salt generated in situ from N,N-dimethylformamide (DMF) and phosphorus oxychloride ($POCl_3$), to introduce a formyl group (-CHO) onto a substrate.[4][5][6] For researchers in medicinal chemistry and drug development, the V-H reaction is particularly valuable for synthesizing azaindole-carboxaldehydes. Azaindoles, also known as pyrrolopyridines, are crucial heterocyclic scaffolds found in numerous FDA-approved drugs and clinical candidates.[7] The introduction of a formyl group provides a versatile chemical handle for further molecular elaboration and the development of novel therapeutic agents.[1][7]

This document provides a detailed experimental protocol for the Vilsmeier-Haack formylation, focusing on an efficient method for producing 3-formyl-6-azaindoles from commercially available 3-amino-4-methylpyridine precursors.[7][8]

General Reaction Mechanism

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The Vilsmeier-Haack reaction proceeds in two main stages. First, DMF reacts with $POCl_3$ to form the electrophilic chloroiminium salt known as the Vilsmeier reagent. In the second stage, the electron-rich azaindole precursor attacks this reagent. The resulting iminium salt intermediate is then hydrolyzed during aqueous work-up to yield the final aryl aldehyde.[2][4][5]

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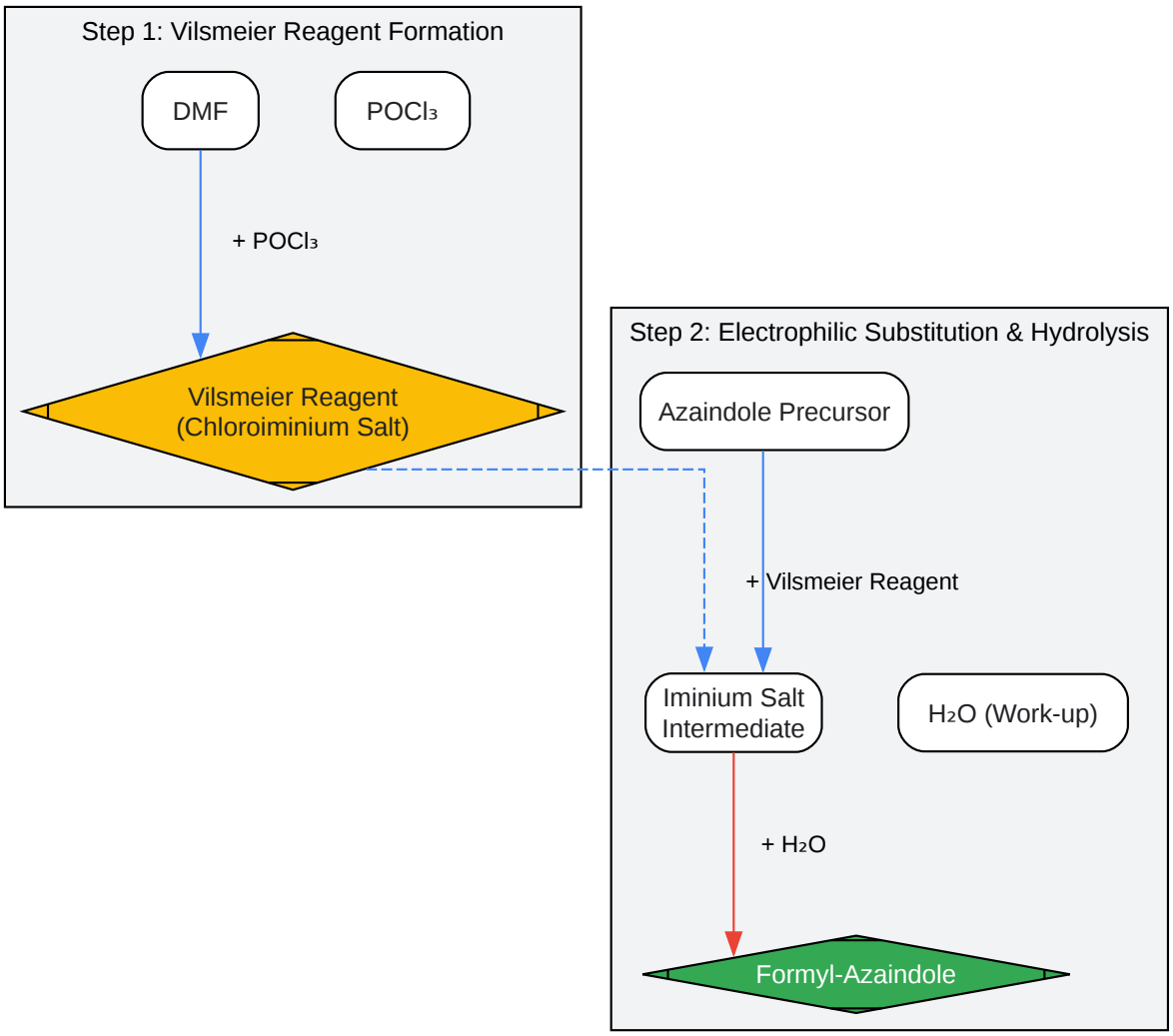

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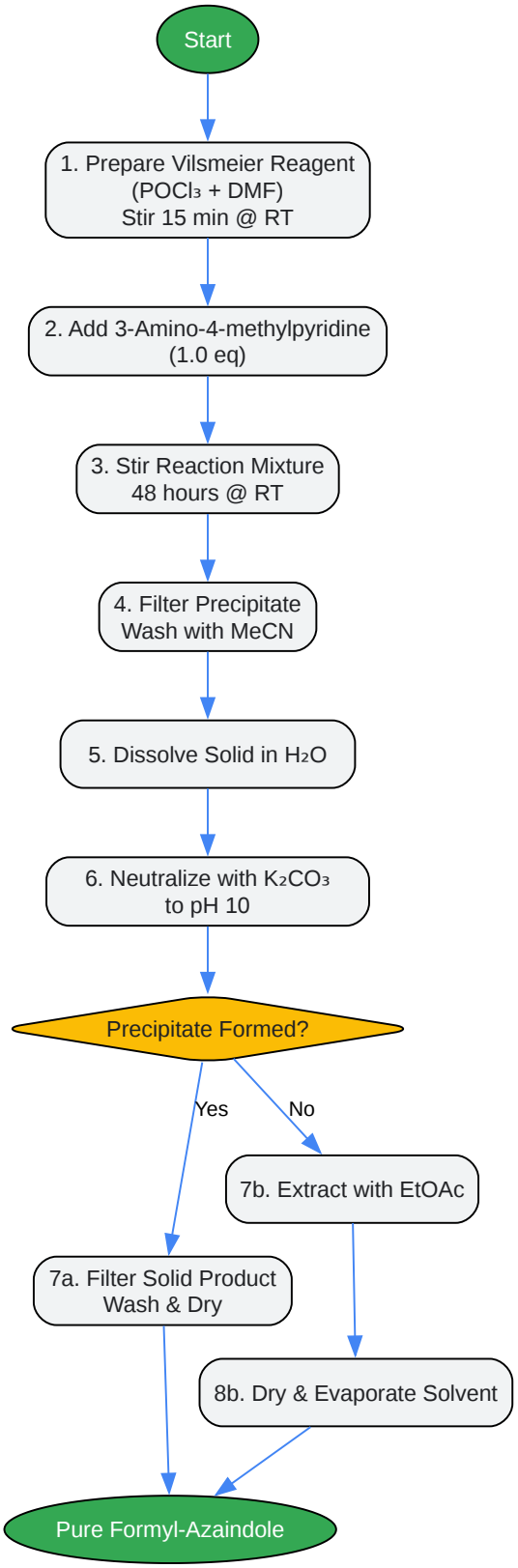

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